

Purification techniques for 2-Chloro-5-iodonicotinic acid

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Compound of Interest

Compound Name: 2-Chloro-5-iodonicotinic acid

CAS No.: 59782-86-4

Cat. No.: B1315165

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Technical Support Center: 2-Chloro-5-iodonicotinic Acid

This technical support center provides researchers, scientists, and drug development professionals with guidance on the purification of **2-Chloro-5-iodonicotinic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the common impurities in crude **2-Chloro-5-iodonicotinic acid**?

A1: Common impurities can include starting materials from the synthesis, such as 2-chloro-5-aminobenzoic acid or related precursors, residual solvents, and by-products from side reactions. Depending on the synthetic route, isomers or related halogenated nicotinic acids might also be present.

Q2: What is the recommended primary purification technique for **2-Chloro-5-iodonicotinic acid**?

A2: Recrystallization is a highly effective and commonly used primary purification technique for crystalline solids like **2-Chloro-5-iodonicotinic acid**. It is generally preferred for removing small amounts of impurities. For significant amounts of impurities or for separating compounds with very similar solubility, column chromatography may be necessary.

Q3: Which solvents are suitable for the recrystallization of **2-Chloro-5-iodonicotinic acid**?

A3: While specific solubility data for **2-Chloro-5-iodonicotinic acid** is not readily available, related compounds like 2-chloronicotinic acid are sparingly soluble in water and methanol.[1][2] Carboxylic acids, as a class, often recrystallize well from alcohol/water mixtures, such as ethanol/water or methanol/water.[3] It is recommended to perform small-scale solvent screening with solvents like ethanol, methanol, acetonitrile, ethyl acetate, and their mixtures with water to find the optimal system.

Q4: What is the expected appearance and melting point of pure **2-Chloro-5-iodonicotinic acid**?

A4: Pure **2-Chloro-5-iodonicotinic acid** is expected to be a solid. The melting point for this compound is reported to be in the range of 221-224°C. A sharp melting point within this range is a good indicator of purity.

Troubleshooting Guide

Issue 1: The compound 'oils out' during recrystallization instead of forming crystals.

- Cause: The boiling point of the recrystallization solvent may be higher than the melting point of the compound, or the compound is supersaturated and precipitating too quickly.
- Solution:
 - Add more solvent to the heated mixture to ensure the compound is fully dissolved and not just melted.
 - Lower the cooling rate. Allow the solution to cool slowly to room temperature before inducing further crystallization with an ice bath.
 - Try a lower-boiling point solvent system.

- Scratch the inside of the flask with a glass rod at the solvent line to provide a surface for crystal nucleation.
- Add a seed crystal of pure **2-Chloro-5-iodonicotinic acid**, if available.

Issue 2: The purity of the product does not improve significantly after recrystallization.

- Cause: The chosen solvent may dissolve the impurity as effectively as the desired compound, or the impurity may have co-crystallized.
- Solution:
 - Select a different recrystallization solvent or solvent system. The ideal solvent will dissolve the compound well at high temperatures but poorly at low temperatures, while the impurity should be either very soluble or insoluble at all temperatures.
 - Consider an alternative purification method. If impurities are closely related structurally, column chromatography may be required for effective separation.
 - Perform a second recrystallization, as this can sometimes remove remaining impurities.

Issue 3: A low yield of purified product is obtained after recrystallization.

- Cause: Too much solvent may have been used, causing a significant amount of the product to remain in the mother liquor. The product might also be more soluble in the chosen solvent than anticipated.
- Solution:
 - Use the minimum amount of hot solvent necessary to fully dissolve the crude product.
 - Ensure the solution is thoroughly cooled before filtration to maximize crystal precipitation.
 - To recover more product, the mother liquor can be concentrated by partially evaporating the solvent and cooling again to induce a second crop of crystals. Note that this second crop may be less pure than the first.

- Re-evaluate the choice of solvent. A solvent in which the compound has slightly lower solubility may provide a better yield.

Data Presentation

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance	Solubility
2-Chloro-5-iodonicotinic acid	C6H3ClINO2	283.45	221-224	Solid	No data available
2-Chloronicotinic acid	C6H4ClNO2	157.55	176-178	White to light yellow crystals	Sparingly soluble in water and methanol. [2]
2-Chloro-5-nitronicotinic acid	C6H3ClN2O4	202.55	140-143	White or yellow solid	Recrystallizes from ethanol. [4]

Experimental Protocols

Protocol 1: Recrystallization of **2-Chloro-5-iodonicotinic Acid**

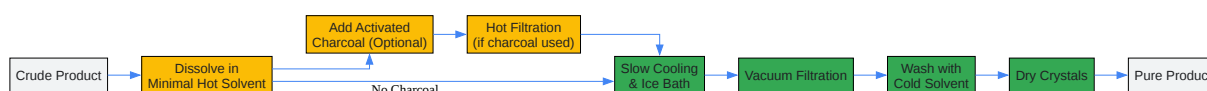
This is a general protocol and may require optimization based on the specific impurities present.

- Solvent Selection:
 - Place a small amount of the crude **2-Chloro-5-iodonicotinic acid** into several test tubes.
 - Add a few drops of different solvents (e.g., ethanol, methanol, acetonitrile, water, or mixtures) to each tube at room temperature. A good solvent will not dissolve the compound at room temperature.
 - Heat the test tubes that did not show good solubility. An ideal solvent will dissolve the compound completely upon heating.

- Allow the dissolved solutions to cool to room temperature and then in an ice bath. The best solvent will yield a large number of crystals upon cooling. An ethanol/water or methanol/water mixture is a good starting point.
- Dissolution:
 - Place the crude **2-Chloro-5-iodonicotinic acid** in an Erlenmeyer flask.
 - Add the chosen solvent dropwise while heating the flask on a hot plate and stirring. Use the minimum amount of hot solvent required to completely dissolve the solid.
- Decolorization (Optional):
 - If the solution is colored due to impurities, remove the flask from the heat and allow it to cool slightly.
 - Add a small amount of activated charcoal to the solution.
 - Reheat the solution to boiling for a few minutes.
- Hot Filtration (if charcoal was used):
 - Quickly filter the hot solution through a pre-warmed funnel with fluted filter paper into a clean, pre-warmed Erlenmeyer flask to remove the activated charcoal. This step must be done quickly to prevent premature crystallization.
- Crystallization:
 - Cover the flask containing the hot filtrate and allow it to cool slowly to room temperature. Slow cooling encourages the formation of larger, purer crystals.
 - Once the flask has reached room temperature, place it in an ice bath to maximize the yield of crystals.
- Isolation and Drying:
 - Collect the crystals by vacuum filtration using a Büchner funnel.

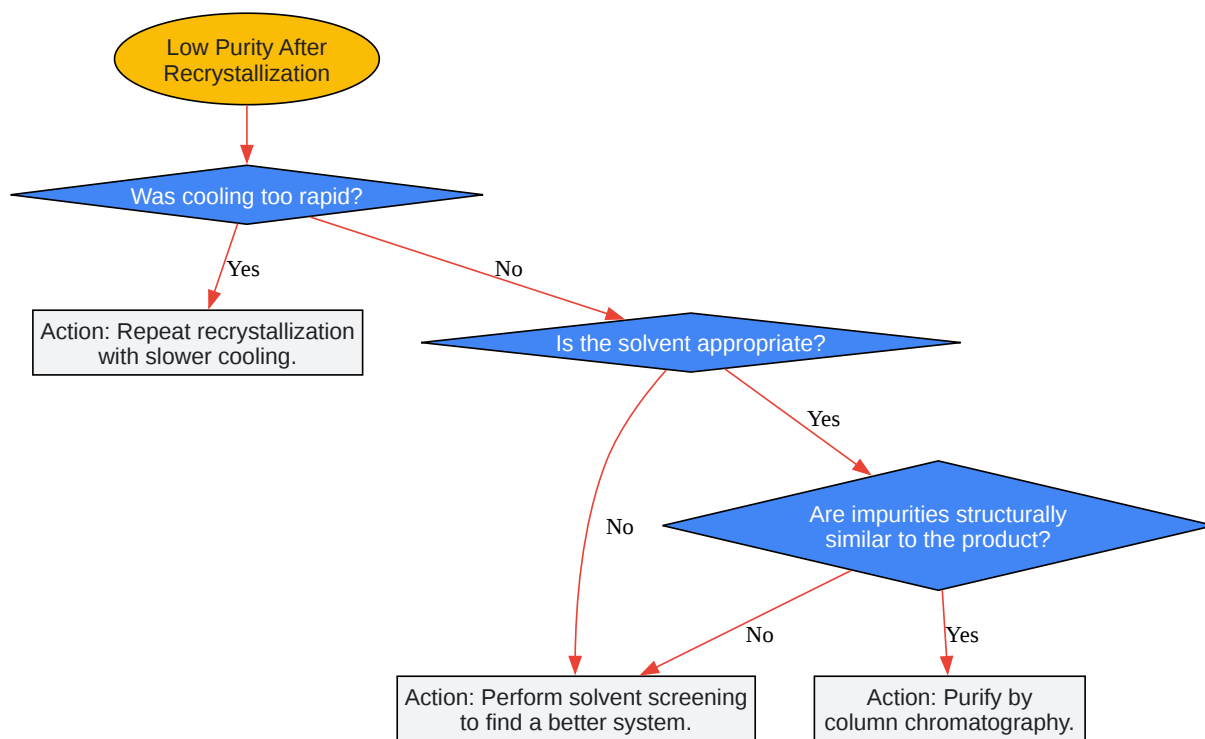
- Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining mother liquor.
- Allow the crystals to dry completely in the air or in a vacuum oven.

Mandatory Visualizations



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Caption: General experimental workflow for the purification of **2-Chloro-5-iodonicotinic acid** by recrystallization.



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Caption: Troubleshooting decision tree for addressing low purity after recrystallization.

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